

Technical Guide: 4-Chloro-2-methoxy-N-methylaniline (CAS 35122-79-3)

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-N-methylaniline

Cat. No.: B1328584

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, safety and handling, synthesis, and potential applications of **4-Chloro-2-methoxy-N-methylaniline**.

Chemical and Physical Properties

4-Chloro-2-methoxy-N-methylaniline is an organochlorine compound and a derivative of aniline. It serves as a valuable intermediate in various chemical syntheses.^[1] Its physical state is most consistently reported as a light brown to brown solid.^[2]

Table 1: Physicochemical Properties of **4-Chloro-2-methoxy-N-methylaniline**

Property	Value	Source(s)
CAS Number	35122-79-3	[1] [3] [4] [5]
Molecular Formula	C ₈ H ₁₀ ClNO	[3] [4]
Molecular Weight	171.63 g/mol	[1]
Appearance	Light brown to brown solid	[2]
Boiling Point	260.7 °C at 760 mmHg	[1]
Density	1.184 g/cm ³	[1]
Flash Point	111.5 °C	[1]
Refractive Index	1.568	[1]
Melting Point	Not available	[1] [2]
Solubility	Not available	[1] [6]
pKa	4.11 ± 0.12 (Predicted)	[1]

Spectroscopic Data


Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry are not publicly available in research databases but are offered by various commercial suppliers upon request.[\[4\]](#)[\[7\]](#)

Safety and Handling

GHS Classification

Based on supplier information, **4-Chloro-2-methoxy-N-methylaniline** is classified as follows:

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.

Source: ChemScene

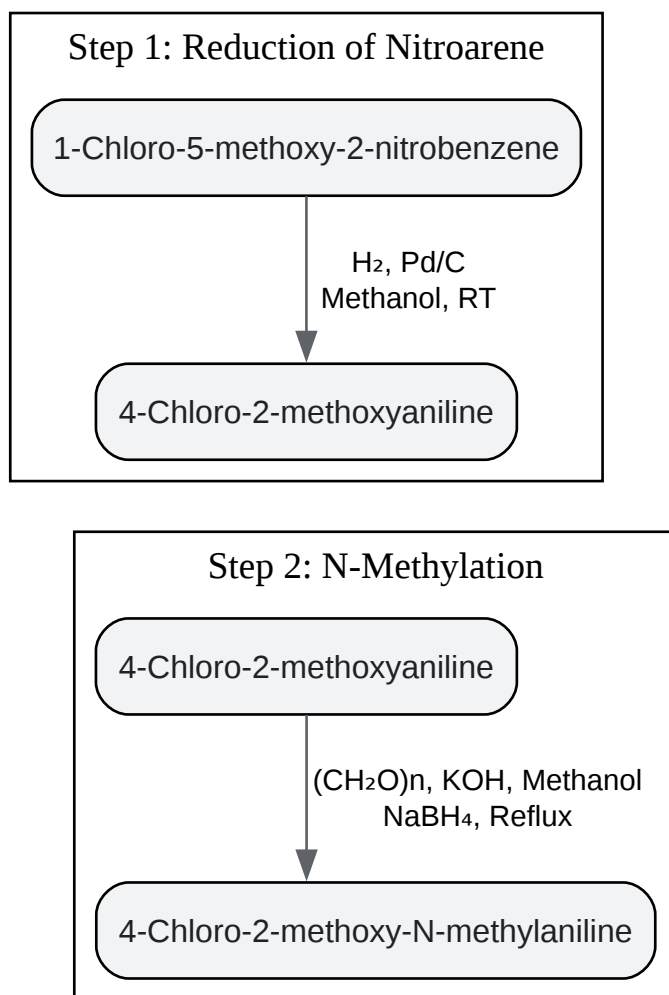
Precautionary Statements:

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, it is recommended to consult the full Safety Data Sheet (SDS) from the supplier.

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **4-Chloro-2-methoxy-N-methylaniline** is not readily available, a plausible two-step synthesis can be devised based on established methods for structurally similar compounds.

Proposed Synthesis of **4-Chloro-2-methoxy-N-methylaniline**



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Proposed two-step synthesis of **4-Chloro-2-methoxy-N-methylaniline**.

Methodology:

Step 1: Synthesis of 4-Chloro-2-methoxyaniline (Reduction of Nitroarene)

This step involves the catalytic hydrogenation of the corresponding nitro compound.

- Materials: 1-Chloro-5-methoxy-2-nitrobenzene, Palladium on carbon (10% Pd/C), Methanol, Hydrogen gas (H_2).
- Procedure:

- Dissolve 1-Chloro-5-methoxy-2-nitrobenzene in methanol in a suitable reaction vessel.
- Carefully add a catalytic amount of 10% Pd/C.
- Purge the vessel with an inert gas (e.g., nitrogen) and then introduce hydrogen gas.
- Stir the mixture vigorously at room temperature, monitoring the reaction by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield crude 4-Chloro-2-methoxyaniline.

Step 2: Synthesis of **4-Chloro-2-methoxy-N-methylaniline** (N-Methylation)

This step utilizes a reductive amination approach for N-methylation.

- Materials: 4-Chloro-2-methoxyaniline, Paraformaldehyde, Potassium hydroxide (KOH), Methanol, Sodium borohydride (NaBH_4).
- Procedure:
 - In a separate flask, dissolve 4-Chloro-2-methoxyaniline and KOH in methanol at room temperature.
 - In another flask, reflux a mixture of methanol and paraformaldehyde until the paraformaldehyde dissolves.
 - Add the aniline solution to the paraformaldehyde solution and reflux for 2 hours.
 - Cool the reaction mixture to 0 °C and slowly add sodium borohydride.
 - Reflux the mixture for an additional hour.
 - After completion, remove the solvent under reduced pressure.
 - Perform an aqueous work-up and extract the product with an organic solvent (e.g., ethyl acetate).

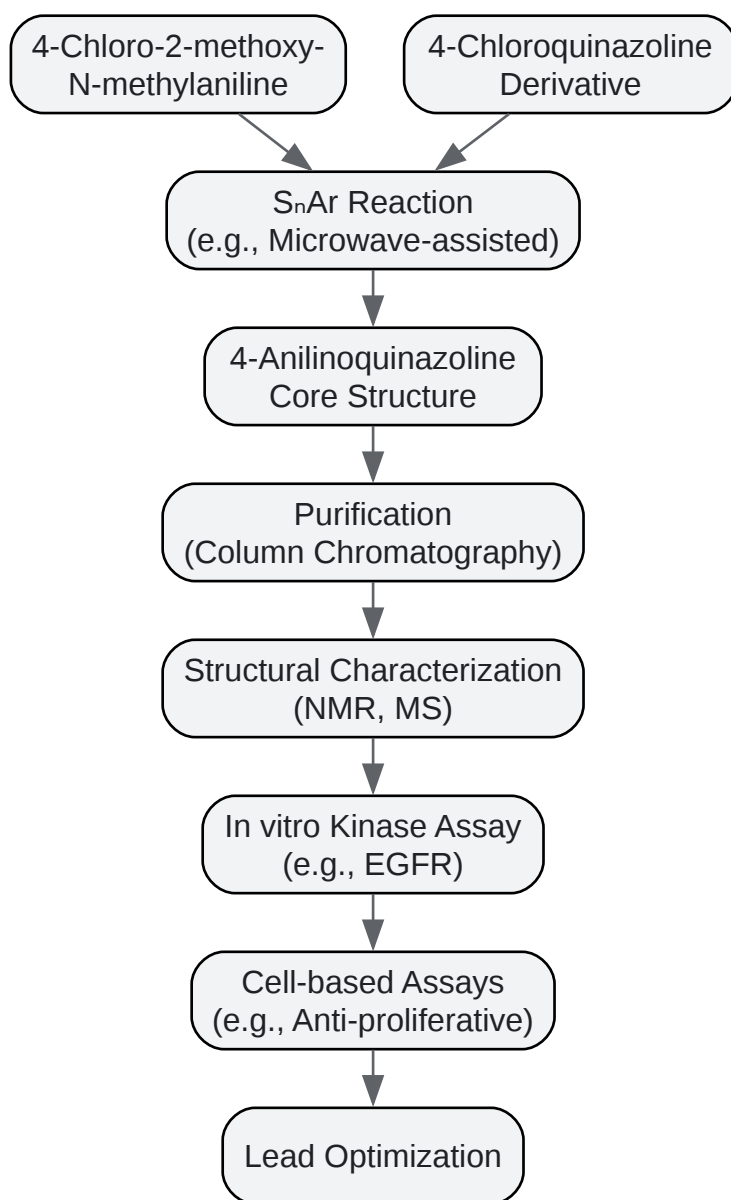
- Dry the organic layer, concentrate, and purify the residue by column chromatography to obtain **4-Chloro-2-methoxy-N-methylaniline**.

Applications in Drug Development

4-Chloro-2-methoxy-N-methylaniline is a valuable building block in medicinal chemistry, particularly for the synthesis of kinase inhibitors. Its structural analogue, 4-fluoro-2-methoxy-N-methylaniline, is a key intermediate in the synthesis of third-generation Epidermal Growth Factor Receptor (EGFR) inhibitors. The aniline nitrogen acts as a nucleophile in reactions with heterocyclic scaffolds, forming the core structures of many therapeutic agents.

A common application is in nucleophilic aromatic substitution (S_NAr) reactions with chloro-substituted heterocycles like 4-chloroquinazolines.

General Workflow for Kinase Inhibitor Synthesis and Evaluation



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Workflow for the synthesis and evaluation of a potential kinase inhibitor.

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